

Spectroscopic data analysis of 3-Hydroxy-6,3',4'-trimethoxyflavone (NMR, IR, MS)

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Compound of Interest

Compound Name: 3-Hydroxy-6,3',4'-trimethoxyflavone

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A Guide to the Spectroscopic Analysis of 3-Hydroxy-6,3',4'-trimethoxyflavone

Introduction

3-Hydroxy-6,3',4'-trimethoxyflavone is a member of the flavonol subclass of flavonoids, a large group of polyphenolic compounds of significant interest in medicinal chemistry and drug development.^[1] Its chemical structure, 2-(3,4-dimethoxyphenyl)-3-hydroxy-6-methoxychromen-4-one, features a characteristic C6-C3-C6 backbone with specific methoxylation and hydroxylation patterns that dictate its physicochemical properties and biological activity. The precise elucidation and confirmation of this structure are paramount for quality control, metabolic studies, and further derivatization.

This technical guide provides an in-depth analysis of the core spectroscopic techniques used to characterize **3-Hydroxy-6,3',4'-trimethoxyflavone**: Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy. As a self-validating system, the convergence of data from these orthogonal techniques provides an unambiguous structural confirmation. This document is intended for researchers, scientists, and drug

development professionals, offering not just procedural steps but also the causal logic behind the analytical choices and data interpretation.

For clarity in spectroscopic assignments, the following standardized numbering scheme for the flavone core will be used throughout this guide:

Caption: IUPAC numbering scheme for the flavone backbone.

Section 1: Mass Spectrometry (MS) Analysis Expertise & Rationale

Electrospray Ionization (ESI) coupled with tandem mass spectrometry (MS/MS) is the cornerstone for determining the molecular weight and obtaining structural information through controlled fragmentation of a target molecule. For a moderately polar molecule like a methoxylated flavonol, ESI provides gentle ionization, typically yielding the protonated molecule $[M+H]^+$ or the deprotonated molecule $[M-H]^-$ with high efficiency. The subsequent MS/MS analysis of these precursor ions reveals characteristic fragmentation patterns, such as the loss of small, stable neutral molecules (e.g., CO, CH_3 radicals), which are diagnostic for the flavonoid scaffold and its substituents.

Experimental Protocol: High-Resolution ESI-MS/MS

- **Sample Preparation:** Dissolve approximately 1 mg of **3-Hydroxy-6,3',4'-trimethoxyflavone** in 1 mL of a high-purity solvent (e.g., methanol or acetonitrile). Further dilute this stock solution with a 50:50 mixture of mobile phase A (water with 0.1% formic acid) and mobile phase B (acetonitrile with 0.1% formic acid) to a final concentration of ~1-10 $\mu\text{g/mL}$. The formic acid facilitates protonation for positive ion mode analysis. For negative ion mode, a solvent system with a trace of ammonium hydroxide or formate can be used.
- **Instrumentation:** Utilize a high-resolution mass spectrometer, such as an Orbitrap or Q-TOF instrument, equipped with an ESI source.^[2]
- **Infusion and Ionization:** Infuse the sample solution directly into the ESI source at a flow rate of 5-10 $\mu\text{L/min}$.
- **MS Scan Parameters:**

- Ionization Mode: Perform separate acquisitions in both positive and negative ESI modes.
- Capillary Voltage: Set to 3.5-4.5 kV.
- Source Temperature: Maintain at 100-150°C.
- Full Scan (MS1): Acquire spectra over a mass range of m/z 100-500 to identify the precursor ions ($[M+H]^+$ and $[M-H]^-$).
- Tandem MS (MS/MS) Scan:
 - Select the isotopic peak of the target precursor ion ($[M+H]^+$ at m/z 329.1 or $[M-H]^-$ at m/z 327.1) for collision-induced dissociation (CID).
 - Apply a normalized collision energy (e.g., 20-40%) to induce fragmentation.
 - Acquire the product ion spectrum to identify characteristic fragments.

Data Presentation & Interpretation

The expected molecular formula is $C_{18}H_{16}O_6$, with a monoisotopic mass of 328.0947 Da.

Table 1: High-Resolution Mass Spectrometry Data

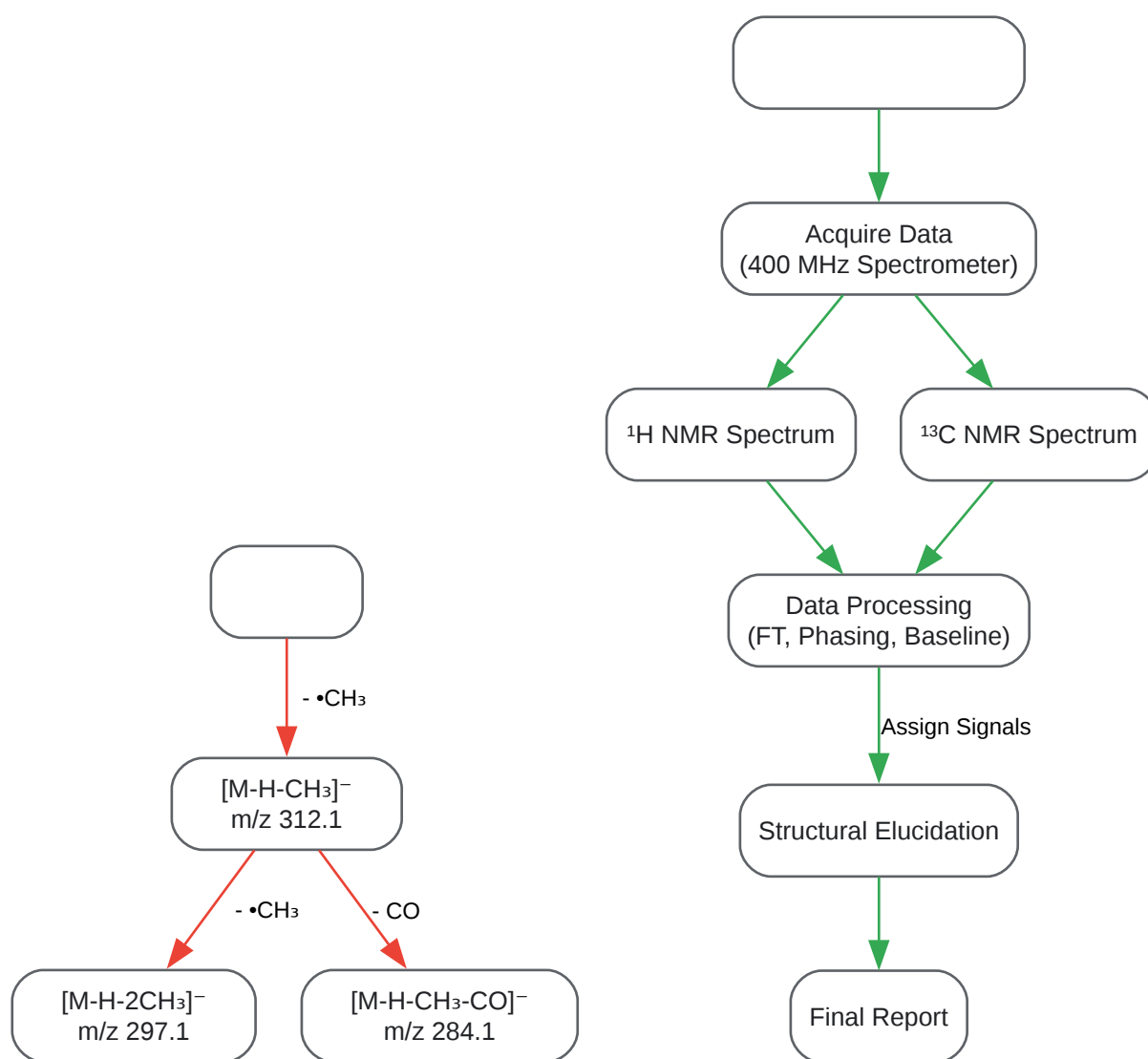
Ion Mode	Precursor Ion	m/z (Observed)	Major Product Ions (m/z)
Negative	$[M-H]^-$	327.0874	312.1, 297.1, 284.1
Positive	$[M+H]^+$	329.1020	314.1, 299.1, 167.1

Data sourced from PubChem CID 688730 and interpreted based on common flavonoid fragmentation patterns.[\[3\]](#)[\[4\]](#)

Interpretation of $[M-H]^-$ Fragmentation:

The fragmentation of the deprotonated molecule is highly informative. The initial and most abundant fragmentation event is the loss of a methyl radical ($\bullet CH_3$) from one of the methoxy groups, resulting in a highly stable radical anion.

- $[M-H]^- \rightarrow m/z\ 312$: Corresponds to the loss of a methyl radical (15 Da), $[C_{17}H_{12}O_6]^- \cdot$. This is a characteristic fragmentation for methoxylated flavonoids.
- $m/z\ 312 \rightarrow m/z\ 297$: A subsequent loss of another methyl radical (15 Da).
- $m/z\ 312 \rightarrow m/z\ 284$: Loss of carbon monoxide (28 Da) from the pyrone ring, a common fragmentation pathway for the flavonoid core.^[4]



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Caption: General workflow for NMR spectroscopic analysis.

Data Presentation & Interpretation

The following data are predicted based on known chemical shifts for methoxy- and hydroxy-flavonoids. [5][6][7] The exact chemical shifts may vary slightly depending on the solvent and concentration used.

Table 3: Predicted ^1H NMR Spectroscopic Data (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 7.8 - 7.6	m	2H	H-2', H-6'
~ 7.45	d	1H	H-5
~ 7.20	dd	1H	H-7
~ 7.00	d	1H	H-8
~ 6.95	d	1H	H-5'
~ 6.50	s (broad)	1H	3-OH
~ 3.98	s	3H	3'-OCH ₃ or 4'-OCH ₃
~ 3.96	s	3H	4'-OCH ₃ or 3'-OCH ₃
~ 3.90	s	3H	6-OCH ₃

Table 4: Predicted ^{13}C NMR Spectroscopic Data (101 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Chemical Shift (δ , ppm)	Assignment
~ 174.0	C-4	~ 122.5	C-1'
~ 155.0	C-2	~ 120.0	C-6'
~ 152.0	C-8a	~ 119.0	C-8
~ 150.0	C-6	~ 111.0	C-5'
~ 149.5	C-4'	~ 110.0	C-2'
~ 148.0	C-3'	~ 105.0	C-5
~ 138.0	C-3	~ 104.0	C-7
~ 123.0	C-4a	~ 56.0	Methoxy Carbons

Interpretation of NMR Spectra:

- ^1H NMR:** The spectrum is characterized by a downfield aromatic region (δ 7.0-7.8 ppm) and an upfield region dominated by three sharp singlets for the methoxy groups (δ ~3.9-4.0 ppm). The integration of these methoxy signals (3H each) confirms their presence. The broad singlet around δ 6.5 ppm is characteristic of the hydroxyl proton. The complex splitting patterns in the aromatic region require 2D NMR (COSY, HMBC) for unambiguous assignment but are consistent with the proposed substitution pattern.
- ^{13}C NMR:** The spectrum shows 18 distinct carbon signals. The downfield signal (~174 ppm) is assigned to the C-4 carbonyl carbon. The signals in the 100-160 ppm range correspond to the aromatic and olefinic carbons. The three signals clustered around 56 ppm are characteristic of the methoxy group carbons, confirming the presence of three distinct methoxy environments.

Conclusion

The structural characterization of **3-Hydroxy-6,3',4'-trimethoxyflavone** is reliably achieved through a multi-faceted spectroscopic approach. High-resolution mass spectrometry confirms the elemental composition and provides key fragmentation data related to the loss of methyl groups. FTIR spectroscopy validates the presence of essential functional groups including

hydroxyl, carbonyl, and ether linkages. Finally, ^1H and ^{13}C NMR spectroscopy provides the definitive and detailed map of the carbon-hydrogen framework, confirming the precise location of all substituents. The convergence of these independent analyses provides a robust and self-validating confirmation of the molecule's identity and purity, a critical requirement for its advancement in research and development pipelines.

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